

# Application Notes: Preparation of Stock Solutions of Monoammonium L-glutamate Monohydrate

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## Compound of Interest

Compound Name: *Monoammonium L-glutamate monohydrate*

Cat. No.: *B238523*

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## Abstract

This document provides a detailed protocol for the preparation of aqueous stock solutions of **Monoammonium L-glutamate monohydrate** ( $C_5H_{14}N_2O_5$ ). It includes the physicochemical properties of the compound, step-by-step instructions for preparing a high-concentration stock solution and subsequent working solutions, and recommendations for storage and handling to ensure solution stability and integrity. These protocols are essential for applications in cell culture, drug formulation, and biochemical assays where precise concentrations of L-glutamate are required.

## Physicochemical Properties

**Monoammonium L-glutamate monohydrate** is a white crystalline powder that is freely soluble in water.<sup>[1][2][3]</sup> Its key properties are summarized below to aid in the accurate preparation of solutions.

Property	Value
Molecular Formula	$\text{C}_5\text{H}_{12}\text{N}_2\text{O}_4 \cdot \text{H}_2\text{O}$ <a href="#">[2]</a>
Molecular Weight	182.18 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White, practically odorless crystals or crystalline powder <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Solubility	Freely soluble in water; practically insoluble in ethanol or ether <a href="#">[1]</a> <a href="#">[3]</a>
pH of 5% (w/v) Solution	6.0 - 7.0 <a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	139883-82-2 <a href="#">[1]</a>

## Experimental Protocols

### Materials and Equipment

- **Monoammonium L-glutamate monohydrate** (reagent grade)
- High-purity, sterile water (e.g., deionized, distilled, or Milli-Q)
- Analytical balance
- Spatula and weighing paper/boat
- Glass beakers
- Volumetric flasks (Class A)
- Magnetic stirrer and stir bar
- Sterile serological pipettes and pipette controller
- Sterile syringe filters (0.22  $\mu\text{m}$  pore size) for biological applications
- Sterile conical tubes or vials for storage
- Personal Protective Equipment (PPE): safety glasses, lab coat, gloves

## Workflow for Stock Solution Preparation

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## References

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